

An In-depth Technical Guide to Ethyl 5-(2-naphthyl)-5-oxovalerate

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Compound of Interest

Compound Name: Ethyl 5-(2-naphthyl)-5-oxovalerate

Cat. No.: B012056

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 5-(2-naphthyl)-5-oxovalerate is a keto-ester derivative featuring a naphthalene moiety. This compound and its analogues are of significant interest to the scientific community, particularly in the fields of medicinal chemistry and drug discovery. The presence of the naphthalene group, a well-known pharmacophore, suggests potential applications as a scaffold for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Ethyl 5-(2-naphthyl)-5-oxovalerate**, with a focus on its relevance to researchers and professionals in drug development.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Ethyl 5-(2-naphthyl)-5-oxovalerate** is fundamental for its application in research and development. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	109089-73-8	[1]
Molecular Formula	C ₁₇ H ₁₈ O ₃	[1]
Molecular Weight	270.32 g/mol	[1]
Appearance	Not explicitly available, likely a solid or oil	
Melting Point	Data not available in searched literature	
Boiling Point	Data not available in searched literature	
Solubility	Data not available in searched literature	

Synthesis

The primary synthetic route to **Ethyl 5-(2-naphthyl)-5-oxovalerate** is the Friedel-Crafts acylation. This well-established reaction in organic chemistry involves the electrophilic substitution of an aromatic ring with an acyl group. In this specific synthesis, naphthalene is acylated using a derivative of glutaric acid.

General Reaction Scheme

The synthesis typically proceeds by reacting naphthalene with ethyl glutaryl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl₃).

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References

- 1. 109089-73-8|Ethyl 5-(2-naphthyl)-5-oxovalerate|BLD Pharm [bldpharm.com]
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